

## Application Notes and Protocols for Assessing Metavert Efficacy in 3D Organoids

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Metavert**, a novel dual inhibitor of glycogen synthase kinase 3 beta (GSK3-β) and histone deacetylase (HDAC), has demonstrated significant anti-cancer properties, particularly in pancreatic ductal adenocarcinoma (PDAC) models.[1][2][3] Its mechanism of action involves the induction of cancer cell apoptosis, reduction of cell migration, and suppression of epithelial-to-mesenchymal transition (EMT) markers.[2][3] Three-dimensional (3D) organoids, which closely recapitulate the complex architecture and cellular heterogeneity of in vivo tumors, serve as a superior preclinical model for evaluating the therapeutic efficacy of compounds like **Metavert**.[4][5]

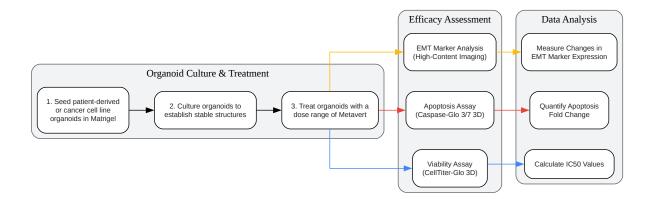
These application notes provide detailed protocols for assessing the efficacy of **Metavert** in 3D organoid models, focusing on cell viability, apoptosis, and the inhibition of EMT.

# **Application Note 1: Assessment of Organoid Viability and Cytotoxicity**

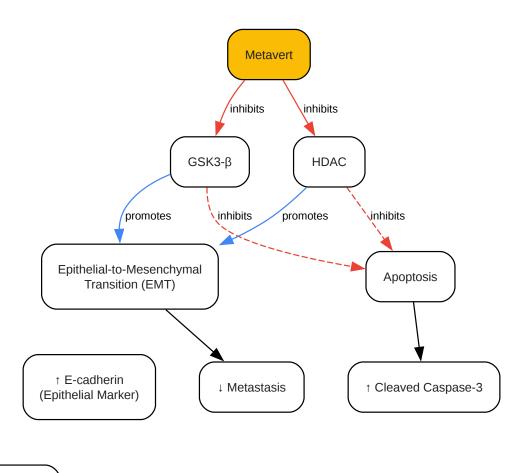
This section outlines the methodology for determining the dose-dependent cytotoxic effects of **Metavert** on 3D organoids.

## **Experimental Workflow for Metavert Efficacy Testing**









↓ Vimentin (Mesenchymal Marker)

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## References

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